

# Essential Safety and Disposal Guidance for 25C-NBOH Hydrochloride

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## Compound of Interest

Compound Name: 25C-NBOH hydrochloride

Cat. No.: B593021

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and regulatory compliance. This document provides essential logistical information and a step-by-step operational plan for the safe disposal of **25C-NBOH hydrochloride**.

## Chemical and Physical Properties

A summary of the known quantitative data for **25C-NBOH hydrochloride** is presented below. This information is critical for understanding the compound's characteristics and for making informed decisions on its handling and disposal.

Property	Value
Formal Name	2-[[[2-(4-chloro-2,5-dimethoxyphenyl)ethyl]amino]methyl]-phenol, monohydrochloride
CAS Number	1539266-20-0[1]
Molecular Formula	C <sub>17</sub> H <sub>20</sub> ClNO <sub>3</sub> • HCl[1]
Formula Weight	358.3 g/mol [1]
Purity	≥98%[1]
Formulation	A crystalline solid[1]
Solubility	DMF: 10 mg/ml, DMSO: 3 mg/ml, Ethanol: 5 mg/ml, DMF:PBS (pH 7.2) (1:10): 0.09 mg/ml[1]
λ <sub>max</sub>	284 nm[1]

## Disposal Procedures

While a safety data sheet for **25C-NBOH hydrochloride** suggests that small quantities may be disposed of as household waste, this is not a recommended practice in a professional laboratory setting due to the compound's psychoactive nature and potential for degradation. A more rigorous and cautious approach is necessary to ensure safety and compliance with regulations. It is important to note that 25C-NBOH can degrade into 2C-C, a Schedule I substance in the United States, under certain conditions such as in a GC inlet.[2][3] Therefore, disposal methods must account for this possibility.

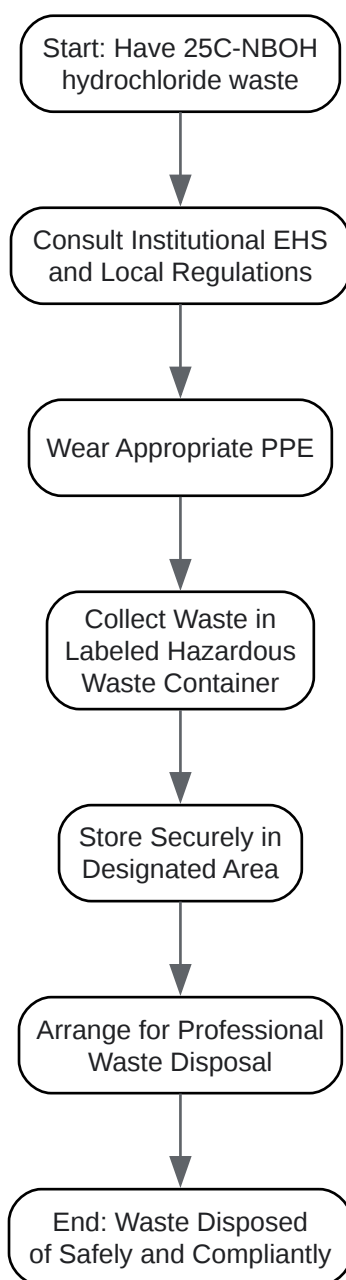
### Step-by-Step Disposal Protocol:

- **Consult Local Regulations:** Before proceeding, consult your institution's environmental health and safety (EHS) office and review local, state, and federal regulations regarding the disposal of chemical waste, particularly for research chemicals and potential precursors to controlled substances.
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves, when handling **25C-NBOH hydrochloride**.

- Waste Collection:
  - Collect waste **25C-NBOH hydrochloride**, including any contaminated materials (e.g., weighing paper, gloves, pipette tips), in a designated and clearly labeled hazardous waste container.
  - The container should be made of a material compatible with the chemical and securely sealed.
  - Label the container with the full chemical name: "**25C-NBOH hydrochloride**," the CAS number "1539266-20-0," and any other information required by your institution.
- Waste Storage: Store the sealed hazardous waste container in a designated, secure, and well-ventilated area, away from incompatible materials, until it is collected by a licensed chemical waste disposal company.
- Professional Disposal: Arrange for the collection and disposal of the waste through your institution's EHS-approved hazardous waste management service. These companies are equipped to handle and dispose of chemical waste in a safe and environmentally responsible manner.<sup>[4]</sup>

## Experimental Workflow for Disposal

The logical workflow for the proper disposal of **25C-NBOH hydrochloride** in a laboratory setting is outlined below. This process ensures that all safety and regulatory considerations are met.



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Logical workflow for the safe disposal of **25C-NBOH hydrochloride**.

## Signaling Pathways and Experimental Protocols

Currently, there are no established signaling pathways directly related to the disposal of **25C-NBOH hydrochloride**. The primary focus of experimental protocols in this context is on analytical methods for its detection and characterization, which can inform safe handling and disposal by understanding its stability and degradation products.

For instance, studies using Gas Chromatography-Mass Spectrometry (GC-MS) have shown that 25C-NBOH is thermally unstable and can degrade to 2C-C.[2][3] This highlights the importance of using analytical techniques like Liquid Chromatography-Quadrupole Time-of-Flight Mass Spectrometry (LC-QTOF-MS) for accurate identification and quantification, which can be crucial for waste characterization prior to disposal.[2]

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